

A Comprehensive Technical Guide to the Physicochemical Properties of Deferiprone

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Compound of Interest

Compound Name: 2-hydroxy-3-methyl-1H-pyridin-4-one

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Introduction

Deferiprone, known chemically as 3-hydroxy-1,2-dimethylpyridin-4-one, is a synthetic, orally active iron-chelating agent pivotal in the management of transfusional iron overload, particularly in patients with thalassemia.[1][2] Its efficacy and safety profile are intrinsically linked to its fundamental physicochemical properties. These characteristics govern its absorption, distribution, metabolism, and excretion (ADME), as well as its formulation development and stability. This guide provides an in-depth analysis of Deferiprone's core physicochemical attributes, offering field-proven insights and detailed methodologies for researchers, scientists, and drug development professionals.

Chemical Identity and Molecular Structure

A thorough understanding of Deferiprone begins with its precise chemical identity. It belongs to the 4-pyridone class of compounds.[1]

- IUPAC Name: 3-hydroxy-1,2-dimethylpyridin-4-one[1][3]
- CAS Number: 30652-11-0[1][3][4]

- Molecular Formula: C₇H₉NO₂[1][3][4]
- Molecular Weight: 139.15 g/mol [1][4]
- Synonyms: Ferriprox, 1,2-dimethyl-3-hydroxy-4-pyridone[1]

The structural arrangement of its functional groups is directly responsible for its chelating activity and solution behavior.

Caption: 2D Chemical Structure of Deferiprone.

Chemical Identifiers for Database Referencing:

- SMILES: CC1=C(C(=O)C=CN1C)O[3]
- InChI: InChI=1S/C7H9NO2/c1-5-7(10)6(9)3-4-8(5)2/h3-4,10H,1-2H3[3]

Macroscopic and Solid-State Properties

The solid-state form of an active pharmaceutical ingredient (API) is critical for its handling, formulation, and bioavailability.

Appearance

Deferiprone is a white to off-white or pinkish-white crystalline powder.[1][4][5][6] This characteristic is a primary identification parameter in quality control.

Melting Point

The melting point of Deferiprone is consistently reported within a narrow range, indicating a high degree of purity for the crystalline solid.

- Melting Range: 272°C to 278°C[1][3][4][5][6]

A sharp melting point is a key indicator of purity. Differential Scanning Calorimetry (DSC) is the standard technique used to precisely determine this thermal transition.

Polymorphism

Polymorphism, the ability of a substance to exist in two or more crystalline forms, has profound implications for drug development, affecting solubility, stability, and manufacturability.

Deferiprone is known to exhibit polymorphism.

A 2020 study identified two novel polymorphic forms, (Ib) and (Ic), in addition to the previously known form (Ia).^[2]

- Polymorph (Ia): Crystallizes in the orthorhombic space group $Pbca$.^[2]
- Polymorphs (Ib) and (Ic): Both crystallize in the monoclinic space group $P2_1/c$.^[2]

These forms are classified as packing polymorphs, differing in their molecular arrangements in the solid state but sharing similar hydrogen-bonding features.^{[2][7]} The characteristic crystalline peaks for each polymorph can be definitively identified using Powder X-ray Diffraction (PXRD).^[2] For drug developers, controlling the polymorphic form during synthesis and formulation is crucial to ensure batch-to-batch consistency in product performance.

Solution Behavior and Partitioning

The behavior of Deferiprone in solution is fundamental to its biological activity, dictating how it is absorbed and how it interacts with iron in the body.

Solubility

Deferiprone's solubility is pH-dependent and modest in many solvents, a critical consideration for oral dosage form design.

Solvent/Medium	pH	Solubility	Reference(s)
Deionized Water	5.7	14.3 mg/mL	[8]
Deionized Water	24°C	16–18 g/L (16-18 mg/mL)	[1]
0.01N HCl	2.0	16.0 mg/mL	[8]
Methanol	-	Slightly soluble	[4][8]
Acetone	-	Very slightly soluble	[4][8]
Ethanol	-	Slightly soluble	[8]

Table 1: Solubility
Profile of Deferiprone.

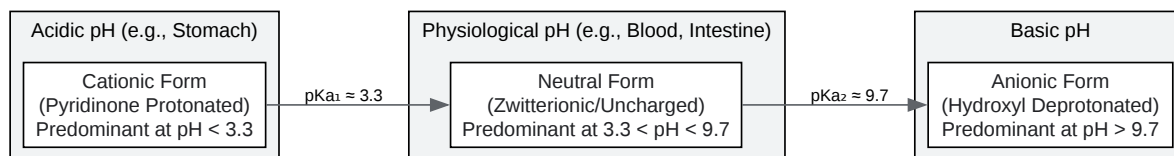
The compound is described as sparingly soluble in water.[4] This limited aqueous solubility is a key challenge in formulation. Studies have also investigated its solubility in non-aqueous mixtures, finding that solubility increases with the mass ratio of polyethylene glycol 400 (PEG 400).[9]

Acid-Base Properties (pKa)

The ionization state of Deferiprone is dictated by its pKa values, which are critical for predicting its behavior in different physiological environments, from the stomach (acidic) to the intestine (neutral to slightly basic). Deferiprone has two ionization constants.

- pKa₁: ~3.3 - 3.5 (attributed to the 3-hydroxyl group)[3]
- pKa₂: ~9.7 (attributed to the protonated pyridinone ring)[3]

This means Deferiprone is predominantly in its neutral form within the physiological pH range of the small intestine, which facilitates its absorption across the gastrointestinal membrane.



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Caption: Ionization states of Deferiprone across different pH ranges.

Lipophilicity (LogP / LogD)

Lipophilicity is a measure of a compound's ability to partition between a lipid (non-polar) and an aqueous (polar) phase. It is a key predictor of membrane permeability.

- Partition Coefficient (n-octanol/water): 0.19 (hydrophilic)[10][11]
- LogP: 0.61

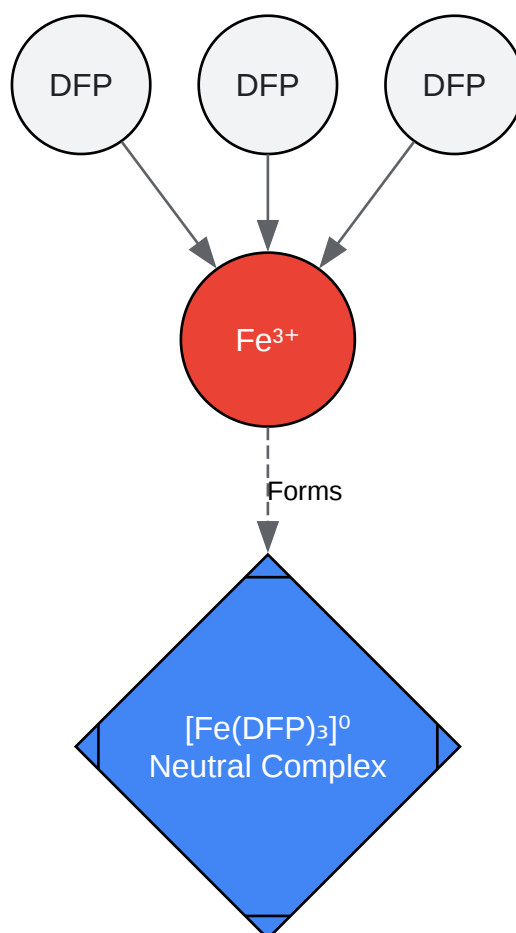
The low partition coefficient and LogP value classify Deferiprone as a hydrophilic molecule.[10][11] Despite this, its small molecular size and the presence of a significant neutral species population at physiological pH allow for rapid gastrointestinal absorption and penetration of cell membranes to chelate intracellular iron.[10][12]

Iron Chelation Properties

The therapeutic utility of Deferiprone is derived from its high and selective affinity for ferric iron (Fe^{3+}).

- Mechanism: As a bidentate chelator, three molecules of Deferiprone bind to a single ferric ion.[12]
- Stoichiometry: This forms a stable, neutral 3:1 (deferiprone:iron) complex.[1][13][14][15] The neutrality of this complex is a crucial feature, as it allows the complex to readily cross cell membranes and be excreted in the urine.[1][12]

- **Stability Constant:** The resulting iron complex is highly stable, with a reported $\text{Log } \beta$ (overall stability constant) of approximately 35.[10][11] This indicates a very strong binding affinity, enabling Deferiprone to effectively sequester excess iron from the body.



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Caption: Formation of the neutral 3:1 Deferiprone-Iron complex.

Stability Profile

Assessing the stability of Deferiprone under various stress conditions is mandated by regulatory bodies like the ICH to ensure its quality, safety, and efficacy throughout its shelf life.

- **Hydrolytic Stability:** Forced degradation studies show that Deferiprone experiences some degradation under acidic hydrolysis conditions and, to a lesser extent, under basic hydrolysis.[16][17]

- **Thermal and Photolytic Stability:** The drug substance is relatively stable under thermal and photolytic stress, with no appreciable changes observed, although a brownish discoloration may occur upon exposure.[\[16\]](#)[\[17\]](#)
- **Oxidative Stability:** The drug shows appreciable degradation when exposed to oxidative conditions.[\[17\]](#)
- **Formulation Shelf Life:** Stability studies support a 24-month expiry for 500 mg tablets when stored at controlled room temperature.[\[18\]](#) The oral solution has a shorter approved shelf life of 18 months, based on antimicrobial effectiveness testing.[\[19\]](#)

Analytical and Spectroscopic Characterization

Robust analytical methods are essential for the quantification and quality control of Deferiprone in bulk form and in pharmaceutical preparations.

Spectroscopic Properties

UV-Visible spectroscopy is a simple and effective method for the routine analysis of Deferiprone.

- **UV Absorption Maximum (λ_{max}):** Deferiprone exhibits a maximum absorbance at approximately 278-279 nm in aqueous solutions.[\[17\]](#)[\[20\]](#)[\[21\]](#) This property forms the basis for many quantitative assay methods.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is the most widely used technique for the identification and quantification of Deferiprone and its impurities in both formulations and biological fluids due to its high specificity and sensitivity.[\[20\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Experimental Protocol: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol describes a standard, trustworthy method for determining the equilibrium solubility of Deferiprone, a foundational experiment in pre-formulation studies.

Objective: To determine the equilibrium solubility of Deferiprone in a specified aqueous medium (e.g., phosphate buffer pH 7.4) at a constant temperature.

Materials:

- Deferiprone API powder
- Phosphate buffer (pH 7.4)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- 0.45 μm syringe filters (e.g., PTFE, PVDF)
- Calibrated UV-Vis Spectrophotometer or HPLC system
- Volumetric flasks and pipettes
- Analytical balance

Methodology:

- Preparation: Set the orbital shaker to the desired temperature (e.g., 25°C or 37°C). Prepare the phosphate buffer solution and verify its pH.
- Sample Addition: Add an excess amount of Deferiprone powder to a series of vials (perform in triplicate). The key is to add enough solid so that a saturated solution is formed and excess solid remains visible throughout the experiment.
- Equilibration: Add a precise volume of the phosphate buffer to each vial. Cap the vials securely.
- Shaking: Place the vials in the orbital shaker and agitate at a constant speed (e.g., 150 rpm) for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the dissolved solute remains constant over time.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for at least 2 hours to let the undissolved solids settle.
- **Sampling and Filtration:** Carefully withdraw an aliquot from the clear supernatant of each vial using a syringe. Immediately filter the aliquot through a 0.45 μm syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- **Dilution:** Perform an accurate, pre-validated dilution of the filtrate with the buffer solution to bring the concentration within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a validated UV-Vis spectrophotometric or HPLC method to determine the concentration of Deferiprone.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. Report the result in mg/mL or mol/L.

Self-Validation System: The trustworthiness of this protocol is ensured by running the experiment until consecutive time points (e.g., 24h and 48h) yield the same concentration, confirming that equilibrium has been achieved. The use of a validated analytical method for quantification further ensures accuracy.

Caption: Experimental workflow for the Shake-Flask Solubility Determination method.

Conclusion

The physicochemical properties of Deferiprone—a small, hydrophilic molecule with distinct pKa values, a neutral iron complex, and known polymorphic forms—are intricately linked to its clinical success as an oral iron chelator. Its ability to remain largely uncharged at physiological pH facilitates absorption, while its high-affinity, 3:1 binding with ferric iron ensures effective and safe excretion. For drug development professionals, a comprehensive understanding of these properties, from solid-state polymorphism to solution stability, is paramount for the rational design of robust formulations and the implementation of effective analytical controls, ultimately ensuring consistent product quality and therapeutic performance.

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